

2-Amino-3,5-dibromobenzaldehyde CAS number 50910-55-9

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-3,5-dibromobenzaldehyde

Cat. No.: B195418

[Get Quote](#)

An In-depth Technical Guide to **2-Amino-3,5-dibromobenzaldehyde** (CAS: 50910-55-9)

This guide provides comprehensive technical information for researchers, scientists, and drug development professionals on **2-Amino-3,5-dibromobenzaldehyde**, a key intermediate in pharmaceutical and chemical synthesis.

Physicochemical Properties

2-Amino-3,5-dibromobenzaldehyde is a yellow crystalline powder.^{[1][2]} Its key physical and chemical properties are summarized below.

Property	Value	Source(s)
CAS Number	50910-55-9	[3]
Molecular Formula	C ₇ H ₅ Br ₂ NO	[4][5][6]
Molecular Weight	278.93 g/mol	[3][6]
Melting Point	130-135 °C	[1][2][5]
Boiling Point	319.9 ± 42.0 °C (Predicted)	[2][5]
Appearance	Yellow crystalline powder	[1][2]
Solubility	Slightly soluble in Chloroform and Methanol	[5]
EINECS Number	256-497-0	[4]
InChI Key	RCPAZWISSAVDEA-UHFFFAOYSA-N	[3][4]
Canonical SMILES	<chem>C1=C(C=C(C(=C1C=O)N)Br)Br</chem>	[4][6]

Synthesis and Experimental Protocols

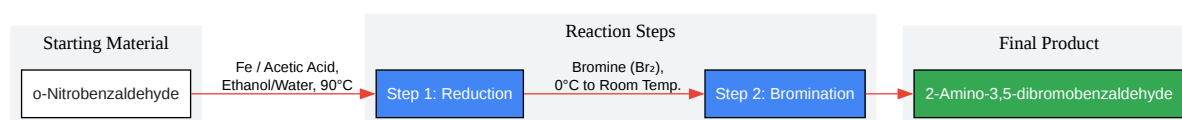
The most common synthesis route starts from o-nitrobenzaldehyde, involving a reduction of the nitro group followed by bromination.[3] An alternative method involves the direct bromination of 2-aminobenzaldehyde.

Method 1: From o-Nitrobenzaldehyde (Reduction and Bromination)

This method involves a two-step, one-pot synthesis where o-nitrobenzaldehyde is first reduced to o-aminobenzaldehyde using iron powder in an acidic medium, which is then directly brominated without intermediate purification to yield the final product.[3][7][8] This process is noted for its high yield (>90%) and purity (>99.0%).[7][8]

- Add o-nitrobenzaldehyde (e.g., 1.5g, 10mmol), absolute ethanol (e.g., 40mL), and distilled water (e.g., 10mL) to a three-neck flask and stir at room temperature.[7]

- To the mixture, add glacial acetic acid (e.g., 31mL) and reduced iron powder (e.g., 2.2g, 40mmol).[7][8] Add 3-4 drops of concentrated HCl as a catalyst.[7]
- Heat the mixture to 90°C and reflux for 60 minutes to reduce the nitro group.[7]
- After the reaction, cool the flask in a cold trap to 0°C.[7]
- Once cooled, add bromine (e.g., 6.2g, 40mmol) dropwise.[7]
- Allow the reaction to proceed at room temperature for 150 minutes.[7][8]
- The resulting product, **2-amino-3,5-dibromobenzaldehyde**, can then be isolated via filtration.[8]



[Click to download full resolution via product page](#)

Caption: Synthesis pathway from o-nitrobenzaldehyde.

Method 2: From 2-Aminobenzaldehyde (Direct Bromination)

This method utilizes 2-aminobenzaldehyde as the starting material and introduces bromine via an electrophilic aromatic substitution reaction.[3] The amino group directs the bromine atoms to the ortho and para positions.[3]

- Dissolve 2-aminobenzaldehyde (e.g., 8.26 mmol) in ethanol (50.00 mL) and stir the solution at 20°C.[9]
- Prepare a solution of bromine (2.91 g, 18.2 mmol) in water (75.00 mL) containing potassium bromide (KBr, 8.93 g).[9]
- Add the bromine-KBr solution dropwise to the 2-aminobenzaldehyde solution over 10 minutes. A yellow product will precipitate.[9]

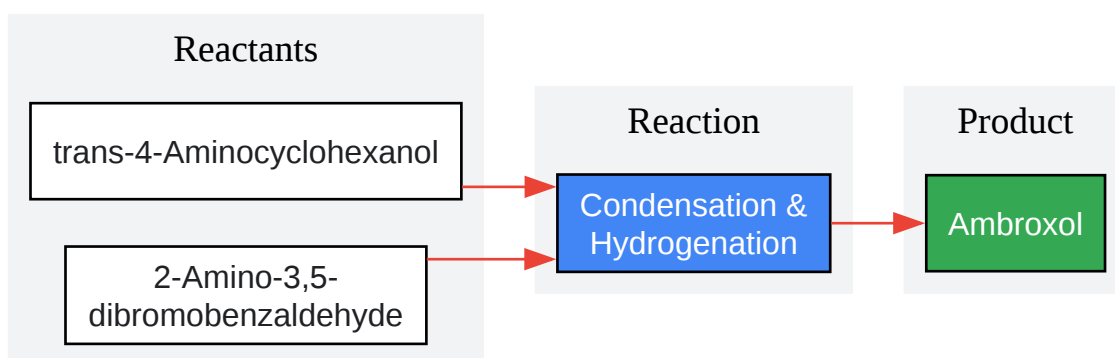
- Stir the resulting suspension for 1 hour.[9]
- After stirring, cool the mixture and add excess sodium bicarbonate (NaHCO_3) solution.[9]
- Collect the crude product by filtration.[9]
- The final product can be purified by crystallization from ethanol.[9] A yield of 91.1% and purity of 99.4% have been reported with this method.[1][2]

Applications in Drug Development and Chemical Synthesis

2-Amino-3,5-dibromobenzaldehyde is a significant building block in the synthesis of various bioactive compounds and ligands.

Intermediate for Mucolytic Agents

It is a crucial intermediate in the industrial synthesis of the mucolytic agents Ambroxol and Bromhexine.[1][4][8] The synthesis of Ambroxol involves the condensation of **2-amino-3,5-dibromobenzaldehyde** with trans-4-aminocyclohexanol.[7][8]

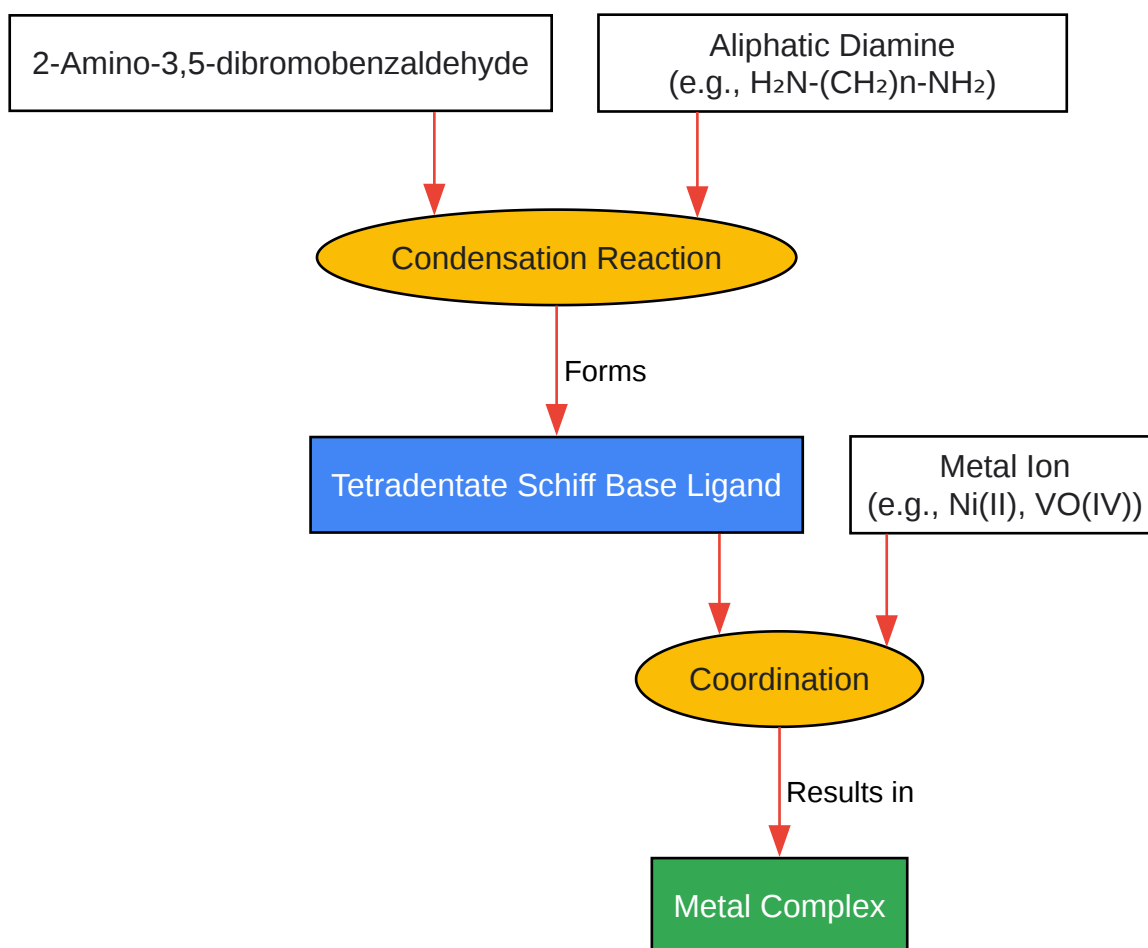


[Click to download full resolution via product page](#)

Caption: Role in the synthesis of Ambroxol.

Synthesis of Schiff Base Ligands

The compound is used to prepare tetradentate Schiff base ligands through condensation reactions with aliphatic diamines.^{[1][2][4]} These ligands can coordinate with metal ions like nickel(II) and oxovanadium(IV) to form complexes with notable thermal stability and catalytic properties, which are valuable in materials science and catalysis research.^[4]



[Click to download full resolution via product page](#)

Caption: Formation of Schiff base metal complexes.

Spectroscopic Data

Characterization of **2-Amino-3,5-dibromobenzaldehyde** is typically performed using NMR spectroscopy and mass spectrometry.

Spectrum Type	Solvent	Key Chemical Shifts (δ , ppm)
^1H NMR	Chloroform- d_1	Aldehyde proton (~9.8 ppm), aromatic protons, amine protons. [3]
^{13}C NMR	DMSO- d_6	Specific shifts are available in spectral databases. [3]
Mass Spec	-	MS, IR, and other spectral data are available from chemical suppliers and databases. [10]

Safety and Handling

Hazard Identification

- GHS Classification: Warning. H302 (Harmful if swallowed) and H319 (Causes serious eye irritation) are the most common hazard statements.[\[6\]](#)[\[11\]](#)
- Pictogram: GHS07 (Exclamation mark).

Precautionary Measures & PPE

- Handling: Minimize dust generation.[\[12\]](#) Use in a well-ventilated area.[\[12\]](#) Avoid contact with skin, eyes, and clothing.[\[12\]](#) Do not eat, drink, or smoke when using this product.[\[11\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances like oxidizing agents.[\[12\]](#) Keep in a dark place, sealed in dry conditions at room temperature.[\[2\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear appropriate chemical safety goggles.[\[11\]](#)[\[12\]](#)
 - Skin Protection: Wear protective gloves and clothing.[\[11\]](#)[\[12\]](#)

- Respiratory Protection: Use a NIOSH/MSHA-approved respirator if exposure limits are exceeded or if irritation occurs.[12]

First-Aid Measures

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration.[11][13]
- In Case of Skin Contact: Wash off with soap and plenty of water.[11][13]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes.[11][13]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Get medical help.[11][12]

Fire-Fighting and Spills

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[11][13]
- Spills: Vacuum or sweep up the material and place it into a suitable disposal container. Avoid generating dust.[12]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. 2-Amino-3,5-dibromobenzaldehyde | 50910-55-9 [chemicalbook.com]
2. 2-Amino-3,5-dibromobenzaldehyde CAS#: 50910-55-9 [m.chemicalbook.com]
3. 2-Amino-3,5-dibromobenzaldehyde | 50910-55-9 | Benchchem [benchchem.com]
4. 2-Amino-3,5-dibromobenzaldehyde (ADBA) Online | 2-Amino-3,5-dibromobenzaldehyde (ADBA) Manufacturer and Suppliers [scimplify.com]
5. chembk.com [chembk.com]
6. 2-Amino-3,5-dibromobenzaldehyde | C7H5Br2NO | CID 688305 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 7. Preparation method of 2-amino-3,5-dibromobenzaldehyde - Eureka | Patsnap [eureka.patsnap.com]
- 8. CN105152947A - Preparation method of 2-amino-3,5-dibromobenzaldehyde - Google Patents [patents.google.com]
- 9. Page loading... [guidechem.com]
- 10. 2-Amino-3,5-dibromobenzaldehyde(50910-55-9) MS spectrum [chemicalbook.com]
- 11. echemi.com [echemi.com]
- 12. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 13. 2-Amino-3,5-dibromobenzaldehyde - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [2-Amino-3,5-dibromobenzaldehyde CAS number 50910-55-9]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b195418#2-amino-3-5-dibromobenzaldehyde-cas-number-50910-55-9]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com